

Solubility Profile of Methyl 2-cyanoisonicotinate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-cyanoisonicotinate

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Abstract

This technical guide addresses the solubility of **methyl 2-cyanoisonicotinate**, a key intermediate in pharmaceutical synthesis. A comprehensive search of scientific literature and chemical databases reveals limited publicly available quantitative solubility data for this compound in common laboratory solvents. This guide provides the currently available information and presents a detailed experimental protocol for researchers to determine the solubility of **methyl 2-cyanoisonicotinate** in solvents relevant to their work.

Introduction

Methyl 2-cyanoisonicotinate (also known as 4-methoxycarbonyl-2-cyanopyridine) is a substituted pyridine derivative with significant applications in the synthesis of various biologically active molecules. Its solubility in different solvents is a critical physical property that influences reaction kinetics, purification strategies, and formulation development. An understanding of its solubility profile is therefore essential for chemists and pharmaceutical scientists.

Quantitative Solubility Data

A thorough review of available scientific literature and chemical supplier data indicates a scarcity of quantitative solubility information for **methyl 2-cyanoisonicotinate** in common

organic solvents. The only reported quantitative value is for its solubility in water.

Table 1: Known Quantitative Solubility of **Methyl 2-cyanoisonicotinate**

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Water	25	6.2[1]	~0.038

Molar solubility was calculated based on a molecular weight of 162.15 g/mol .

Qualitative information for a structurally related compound, 2-Pyridinecarbonitrile, 4-methoxy-, suggests good solubility in ethanol and dichloromethane and poor solubility in water. While this may indicate a similar trend for **methyl 2-cyanoisonicotinate**, it is not a substitute for empirical data.

Given the lack of comprehensive data, this guide provides a robust experimental protocol to enable researchers to determine the solubility of **methyl 2-cyanoisonicotinate** in their specific solvent systems.

Experimental Protocol for Solubility Determination: Isothermal Saturation Method

The following is a detailed methodology for determining the solubility of a solid compound such as **methyl 2-cyanoisonicotinate** in a given solvent at a specific temperature. This method, known as the isothermal saturation method, is a reliable and widely used technique.

3.1. Materials and Equipment

- **Methyl 2-cyanoisonicotinate** (solid)
- Selected solvents (e.g., ethanol, methanol, acetone, dichloromethane, ethyl acetate, acetonitrile, dimethylformamide, dimethyl sulfoxide)
- Analytical balance (± 0.1 mg)
- Vials with screw caps or sealed ampoules

- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Syringes
- Volumetric flasks
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)
- Pipettes and other standard laboratory glassware

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl 2-cyanoisonicotinate** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After equilibration, stop the agitation and allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe. It is critical to avoid aspirating any solid particles.
 - Immediately attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed volumetric flask. This step removes any remaining microscopic solid particles.

- Quantification of Solute:
 - Dilute the filtered solution with a known volume of the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC with a suitable detector) to determine the concentration of **methyl 2-cyanoisonicotinate**.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution, taking into account the dilution factor.
 - Express the solubility in the desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

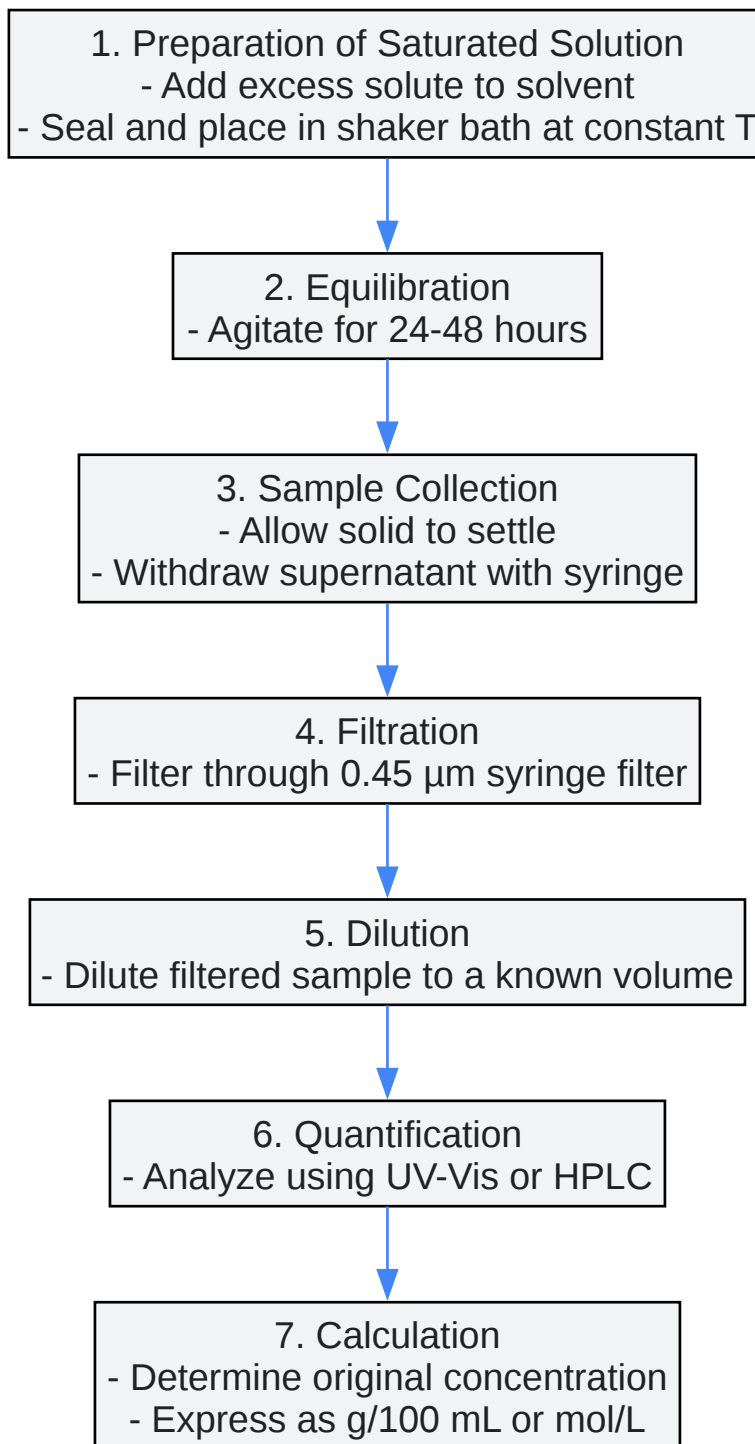
Table 2: Template for Recording Experimental Solubility Data

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
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Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal saturation method.

Experimental Workflow for Solubility Determination



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Experimental Workflow for Solubility Determination

Conclusion

While quantitative solubility data for **methyl 2-cyanoisonicotinate** in common organic laboratory solvents is not extensively documented in the public domain, this guide provides the necessary framework for researchers to determine this crucial parameter. The provided experimental protocol for the isothermal saturation method offers a reliable approach to generating accurate solubility data. This information is vital for the effective use of **methyl 2-cyanoisonicotinate** in research, development, and manufacturing processes within the pharmaceutical and chemical industries.

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References

- 1. Methyl 2-cyanoisonicotinate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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